

A Comparative Analysis of PSN-375963 with Other Synthetic GPR119 Agonists

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Compound of Interest

Compound Name: PSN 375963

Cat. No.: B1678300

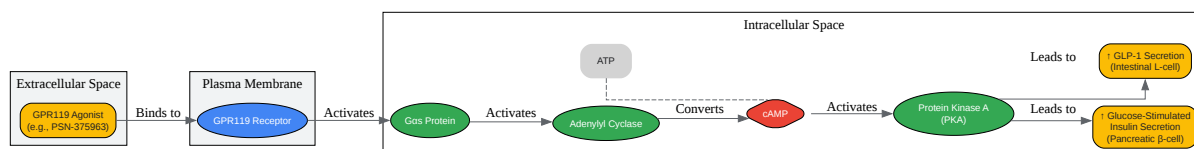
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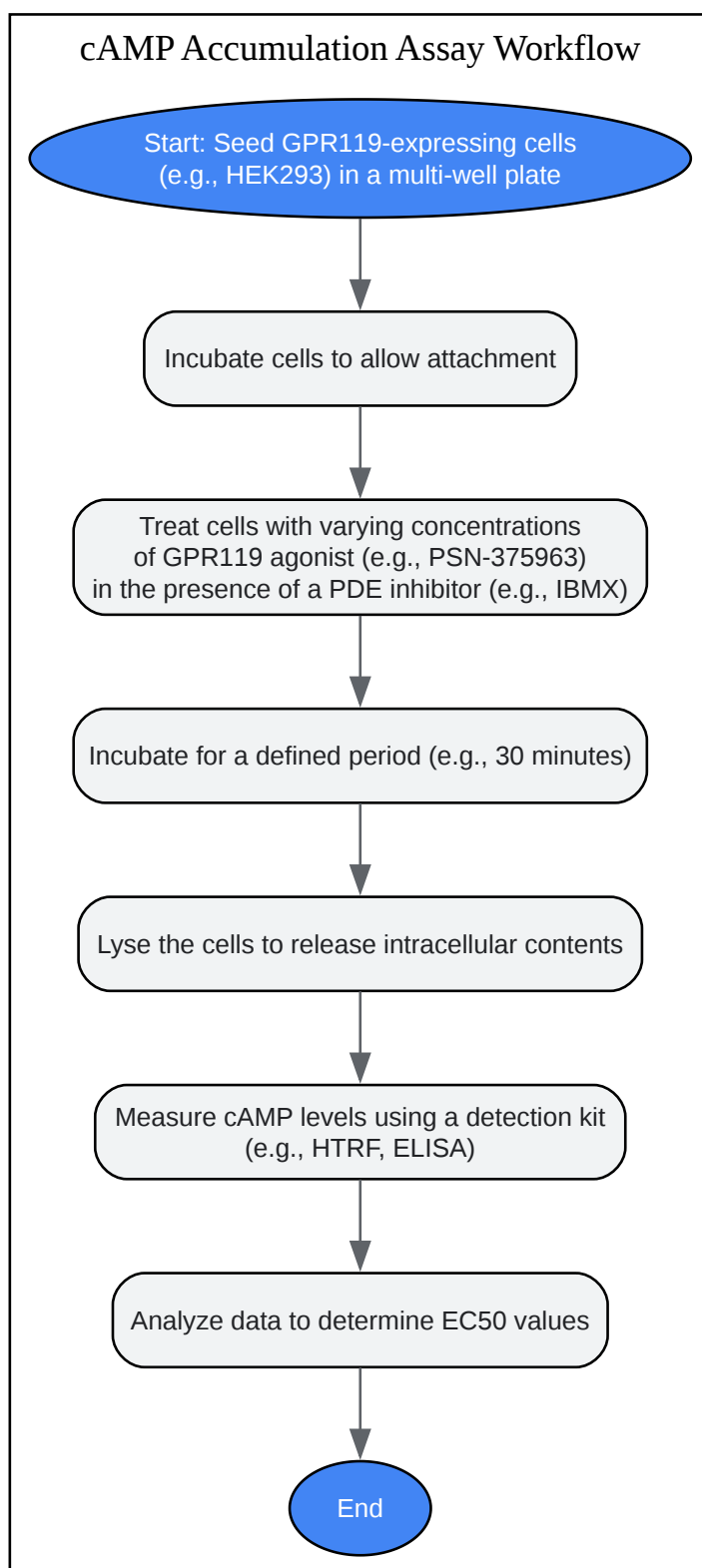
For Researchers, Scientists, and Drug Development Professionals

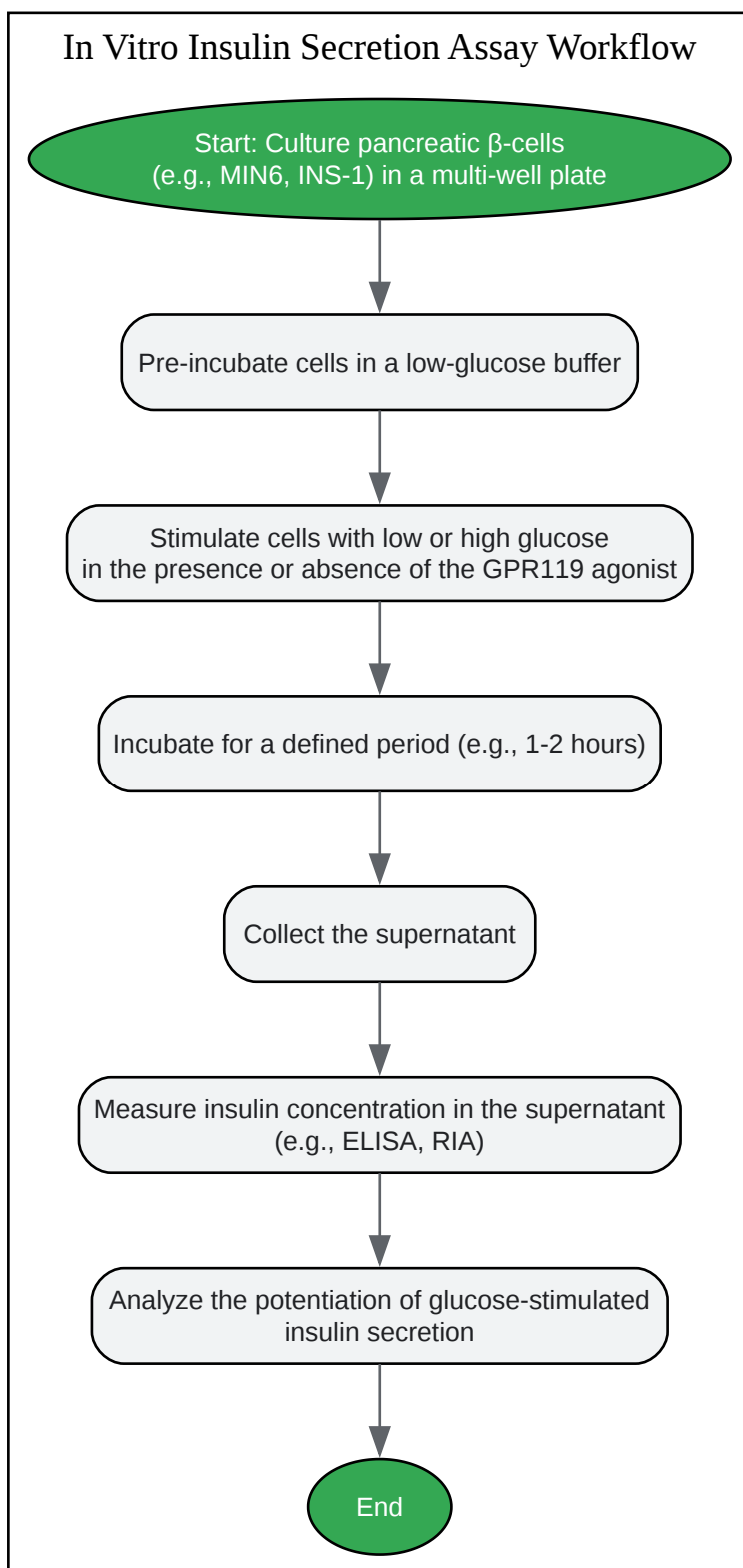
This guide provides a comprehensive comparison of the synthetic GPR119 agonist, PSN-375963, with other notable synthetic agonists targeting the G protein-coupled receptor 119 (GPR119). GPR119 has emerged as a promising therapeutic target for type 2 diabetes and related metabolic disorders due to its role in promoting glucose-dependent insulin secretion and the release of incretin hormones. This analysis focuses on key performance parameters, supported by experimental data, to aid in the evaluation and selection of these compounds for research and development purposes.

GPR119 Signaling Pathway

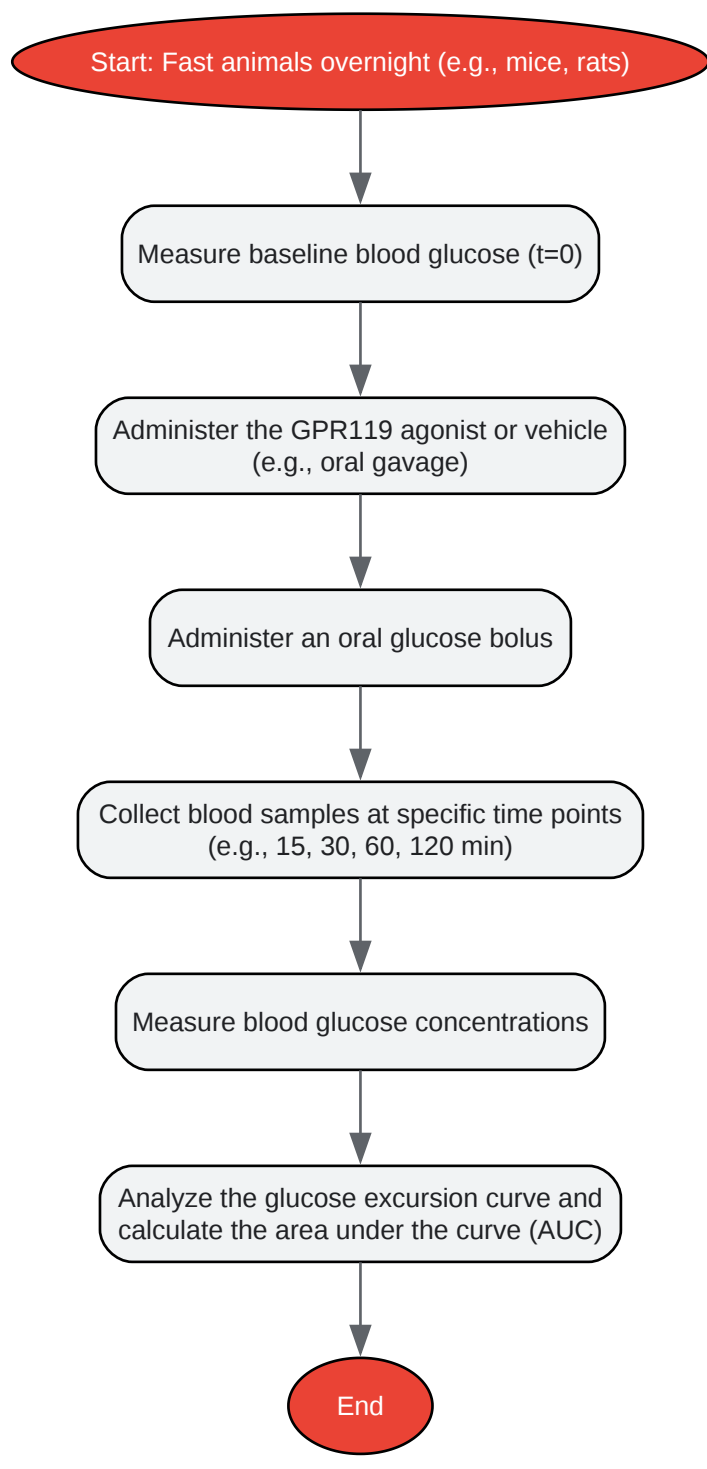
Activation of GPR119 by an agonist initiates a signaling cascade that is primarily coupled through the G α s subunit of the heterotrimeric G protein. This leads to the activation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). The subsequent increase in intracellular cAMP levels activates Protein Kinase A (PKA), which then phosphorylates various downstream targets. In pancreatic β -cells, this pathway enhances glucose-stimulated insulin secretion. In intestinal L-cells, it stimulates the release of glucagon-like peptide-1 (GLP-1), further potentiating insulin release from β -cells.







Oral Glucose Tolerance Test (OGTT) Workflow

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